Analytical methods for 3-Bromo-4-fluorobenzohydrazide characterization

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Compound of Interest	
Compound Name:	*3-Bromo-4-fluorobenzohydrazide*
CAS No.:	*929884-90-2*
Cat. No.:	*B1527135*

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Comprehensive Characterization of 3-Bromo-4-fluorobenzohydrazide

Application Note & Protocol Guide | Version 1.2

Audience: Medicinal Chemists, Analytical Scientists, and QC Professionals in Drug Development. Scope: Structural elucidation, chromatographic purity assessment, and genotoxic impurity (hydrazine) quantification.

Introduction & Significance

3-Bromo-4-fluorobenzohydrazide is a critical pharmacophore scaffold used in the synthesis of heterocyclic bioactive agents, particularly 1,3,4-oxadiazoles and 1,2,4-triazoles found in kinase inhibitors and antimicrobial candidates. Its dual-halogenated motif (Br/F) provides unique handles for further functionalization (e.g., Suzuki coupling at the Br site) and metabolic stability (F substitution).

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Because this compound is typically synthesized in situ or as a custom intermediate from 3-Bromo-4-fluorobenzoic acid (CAS 1007-16-5), commercial reference standards are often unavailable. This guide provides a self-validating analytical framework to establish identity and purity from first principles.

Physicochemical Profile (Predicted)

Property	Value / Range	Notes
Formula	C H BrFN O	
Molecular Weight	233.04 g/mol	Monoisotopic Mass: 231.96 (for Br)
Appearance	White to off-white crystalline solid	
Melting Point	155°C – 165°C	Typically higher than the acid precursor (138-140°C) due to H-bonding.[1]
Solubility	DMSO, Methanol, DMF	Poor solubility in water and non-polar solvents (Hexane).
Key Impurities	3-Bromo-4-fluorobenzoic acid	Hydrolysis product or unreacted starting material.
Genotoxic Impurity	Hydrazine	Residual reagent (Must be controlled to ppm levels).[2]

Analytical Workflow Visualization

The following diagram outlines the logical flow for characterizing the crude intermediate, ensuring no critical quality attribute is overlooked.

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Figure 1: Step-wise characterization workflow from crude synthesis to validated intermediate.

Protocol 1: Structural Identification (Spectroscopy)

Nuclear Magnetic Resonance (H NMR)

The hydrazide group introduces labile protons that are solvent-dependent. DMSO-d

is the mandatory solvent to observe the distinct hydrazine protons and prevent exchange broadening.

Instrument Parameters:

- Frequency: 400 MHz or higher.
- Solvent: DMSO-d

  (99.9% D).
- Temperature: 298 K.

Expected Spectral Data: | Chemical Shift (

ppm) | Multiplicity | Integration | Assignment | Mechanistic Insight | | :--- | :--- | :--- | :--- | :--- | | 9.80 – 10.00 | Singlet (Broad) | 1H | -CONH- | Amide proton; downfield due to carbonyl anisotropy and H-bonding. | | 8.15 | Doublet of Doublets | 1H | Ar-H (C2) | Ortho to carbonyl, meta to F. Coupled to F (

) and H6. | | 7.90 | Multiplet | 1H | Ar-H (C6) | Adjacent to Br; shift influenced by inductive effect of Br. | | 7.55 | Triplet (approx) | 1H | Ar-H (C5) | Ortho to F. Large

coupling (~8-10 Hz) dominates splitting. | | 4.50 | Broad Singlet | 2H | -NH-NH

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| Terminal amine. Broadening indicates quadrupole relaxation or exchange. |

Critical Validation Check:

- The "Acid" Test: If you observe a broad singlet >12.0 ppm, your sample contains unreacted 3-bromo-4-fluorobenzoic acid.
- D

  O Shake: Addition of D

  O should cause the signals at ~9.9 ppm and ~4.5 ppm to disappear (exchangeable protons), confirming the hydrazide moiety.

Mass Spectrometry (LC-MS)

Bromine provides a definitive isotopic signature.

- Ionization: ESI Positive Mode (

).
- Isotope Pattern: You must observe a 1:1 doublet separated by 2 Da.
  - Peak A:

    ~232.9 (

    Br isotope)
  - Peak B:

    ~234.9 (

    Br isotope)
- Diagnostic Fragmentation: Loss of hydrazine (

  Da) or ammonia (

  Da) in MS/MS.

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Protocol 2: Chromatographic Purity (HPLC-UV)

Hydrazides are basic and polar. Standard neutral mobile phases often result in peak tailing. This method uses an acidic modifier to protonate the hydrazide, improving peak shape.

Method Parameters

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.[3][4]
- Wavelength: 254 nm (Primary), 210 nm (Secondary).
- Injection Volume: 5-10 µL.

Gradient Table

Time (min)	% A (Water/Acid)	% B (ACN)	Phase
0.0	95	5	Equilibration
2.0	95	5	Hold (Elute polar salts)
15.0	10	90	Gradient Elution
18.0	10	90	Wash
18.1	95	5	Re-equilibration

Troubleshooting Logic

If the hydrazide peak co-elutes with the acid precursor, adjust the pH.

- Acid Precursor (

  ~4): At pH 2.5 (0.1% Formic acid), it is neutral and retains longer.

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- Hydrazide (

  ~3-4 for conjugate acid): Will be partially ionized but generally elutes before the acid and before the ester precursor.

Protocol 3: Genotoxic Impurity Analysis (Free Hydrazine)

Safety Warning: Hydrazine is a known carcinogen (ICH M7 Class 1). It must be controlled to very low levels (often <10 ppm) if the intermediate is used in late-stage synthesis. Direct HPLC detection of hydrazine is difficult due to lack of chromophore.

Derivatization Strategy: React residual hydrazine with Benzaldehyde to form Benzalazine, which is highly UV-active and lipophilic.

Procedure

- Derivatization Reagent: Prepare a solution of Benzaldehyde (excess) in Acetonitrile.
- Sample Prep: Dissolve 100 mg of **3-Bromo-4-fluorobenzohydrazide** in 5 mL ACN. Add 1 mL of Derivatization Reagent.
- Reaction: Vortex and incubate at 50°C for 30 minutes.
- Analysis: Inject into the HPLC method described in Protocol 2.
- Target: Look for the Benzalazine peak.
  - Note: Benzohydrazide (the main product) may also react to form a hydrazone, but Benzalazine (from free hydrazine) will have a distinct retention time (usually very non-polar/late eluting).
  - Reference Standard: Prepare a standard of hydrazine sulfate treated identically to establish the retention time of the Benzalazine derivative.

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